

Gram-Scale Synthesis of 2-Cyclopropylmorpholine: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: 2-Cyclopropylmorpholine

CAS No.: 1063734-79-1

Cat. No.: B1424871

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Abstract

This document provides a comprehensive guide for the gram-scale synthesis of **2-cyclopropylmorpholine**, a valuable building block in medicinal chemistry and drug development. The protocol herein is designed for researchers, scientists, and professionals in the pharmaceutical industry, offering a detailed, step-by-step methodology grounded in established chemical principles. We present a robust two-step process commencing with the synthesis of an N-protected 2-cyclopropyl-dehydromorpholine intermediate, followed by a highly efficient asymmetric hydrogenation to yield the target compound with high purity and enantioselectivity. This guide emphasizes not only the procedural aspects but also the underlying chemical rationale, safety considerations, and methods for characterization, ensuring a reproducible and scalable synthesis.

Introduction

Morpholine and its derivatives are prevalent structural motifs in a vast array of pharmaceuticals, owing to their favorable physicochemical properties that can enhance drug-like characteristics

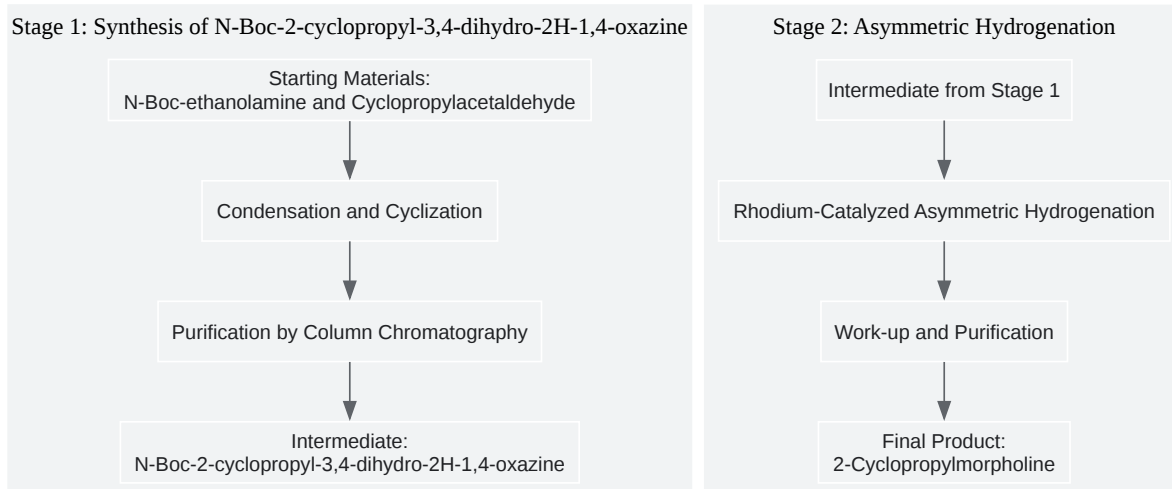
such as solubility and metabolic stability.[1] The introduction of a cyclopropyl group at the 2-position of the morpholine ring imparts conformational rigidity and can lead to improved binding affinity and selectivity for biological targets. Consequently, **2-cyclopropylmorpholine** serves as a critical intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[1]

The synthesis of 2-substituted morpholines can be approached through various strategies, including the cyclization of amino alcohols and the ring-opening of aziridines.[2] For achieving high enantiopurity, which is often a critical requirement in drug development, asymmetric synthesis methodologies are paramount. Asymmetric hydrogenation of prochiral enamines, such as dehydromorpholines, has emerged as a powerful and scalable method for accessing chiral amines with excellent enantioselectivity.[3][4]

This application note details a reliable and scalable two-step protocol for the synthesis of **2-cyclopropylmorpholine**, beginning with the formation of an N-Boc protected 2-cyclopropyl-3,4-dihydro-2H-1,4-oxazine, followed by its asymmetric hydrogenation. The causality behind the choice of reagents, reaction conditions, and purification methods is elucidated to provide a thorough understanding of the process.

Synthetic Strategy Overview

The synthesis is designed as a two-stage process to ensure high yield and purity on a gram scale. The overall workflow is depicted below.



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Caption: Overall workflow for the gram-scale synthesis of **2-Cyclopropylmorpholine**.

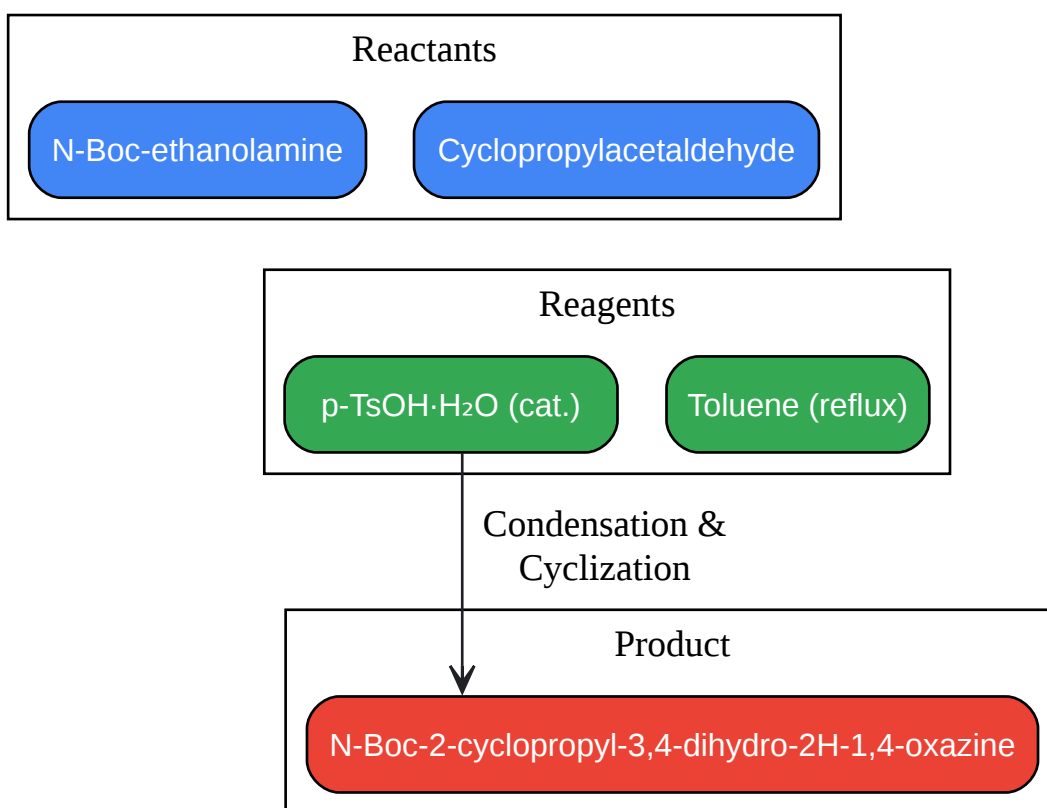
Experimental Protocols

Materials and Reagents

Reagent	Purity	Supplier
N-Boc-ethanolamine	≥98%	Sigma-Aldrich
Cyclopropylacetaldehyde	≥97%	Sigma-Aldrich
p-Toluenesulfonic acid monohydrate (p-TsOH·H ₂ O)	≥98%	Sigma-Aldrich
Toluene	Anhydrous	Sigma-Aldrich
Sodium sulfate (Na ₂ SO ₄)	Anhydrous	Sigma-Aldrich
Silica gel	230-400 mesh	Sigma-Aldrich
[Rh(COD) ₂]BF ₄	-	Strem Chemicals
(R)-DTBM-SEGPLHOS	-	Strem Chemicals
Dichloromethane (DCM)	Anhydrous	Sigma-Aldrich
Hydrogen gas (H ₂)	High purity	-
Trifluoroacetic acid (TFA)	≥99%	Sigma-Aldrich
Sodium bicarbonate (NaHCO ₃)	Saturated aq.	-
Magnesium sulfate (MgSO ₄)	Anhydrous	Sigma-Aldrich

Stage 1: Synthesis of N-Boc-2-cyclopropyl-3,4-dihydro-2H-1,4-oxazine

This stage involves the acid-catalyzed condensation of N-Boc-ethanolamine with cyclopropylacetaldehyde, followed by in-situ cyclization to form the dehydromorpholine intermediate.



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Caption: Reaction scheme for the synthesis of the dehydromorpholine intermediate.

Protocol:

- To a 500 mL round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add N-Boc-ethanolamine (16.1 g, 100 mmol), cyclopropylacetaldehyde (8.4 g, 100 mmol), and p-toluenesulfonic acid monohydrate (0.95 g, 5 mol%).
- Add 250 mL of anhydrous toluene to the flask.
- Heat the reaction mixture to reflux and maintain for 4-6 hours, or until the theoretical amount of water has been collected in the Dean-Stark trap.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) (Eluent: 30% Ethyl acetate in Hexanes).
- Once the reaction is complete, cool the mixture to room temperature.

- Wash the reaction mixture sequentially with 100 mL of saturated aqueous sodium bicarbonate solution and 100 mL of brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent to afford N-Boc-2-cyclopropyl-3,4-dihydro-2H-1,4-oxazine as a pale yellow oil.

Stage 2: Asymmetric Hydrogenation and Deprotection

The N-Boc protected dehydromorpholine is then subjected to asymmetric hydrogenation using a rhodium catalyst with a chiral phosphine ligand, followed by the removal of the Boc protecting group.

Protocol:

- In a glovebox, charge a high-pressure reactor with [Rh(COD)₂]BF₄ (40.6 mg, 0.1 mol%) and (R)-DTBM-SEGPBOS (72.2 mg, 0.12 mol%).
- Add 20 mL of anhydrous, degassed dichloromethane (DCM) and stir the mixture for 20 minutes to form the catalyst.
- In a separate flask, dissolve N-Boc-2-cyclopropyl-3,4-dihydro-2H-1,4-oxazine (22.5 g, 100 mmol) in 80 mL of anhydrous, degassed DCM.
- Transfer the substrate solution to the reactor via cannula.
- Seal the reactor, remove it from the glovebox, and purge with hydrogen gas (3 cycles).
- Pressurize the reactor to 50 bar with hydrogen and stir the reaction mixture at room temperature for 24 hours.
- Monitor the reaction for complete consumption of the starting material by GC-MS.
- Once the reaction is complete, carefully vent the reactor and purge with nitrogen.

- Concentrate the reaction mixture under reduced pressure.
- To the crude N-Boc-**2-cyclopropylmorpholine**, add 100 mL of DCM followed by the slow addition of trifluoroacetic acid (TFA) (30 mL) at 0 °C.
- Allow the mixture to warm to room temperature and stir for 2 hours.
- Concentrate the mixture under reduced pressure to remove the excess TFA and DCM.
- Dissolve the residue in 100 mL of DCM and wash with saturated aqueous sodium bicarbonate solution until the aqueous layer is basic.
- Separate the organic layer, and extract the aqueous layer with DCM (3 x 50 mL).
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to yield **2-cyclopropylmorpholine** as a colorless liquid.

Safety Considerations

- Sodium Hydride (if used for alternative deprotection): Sodium hydride is a highly flammable solid and reacts violently with water to produce hydrogen gas, which can ignite spontaneously.^{[5][6]} Handle only in an inert atmosphere (glovebox or under argon/nitrogen).^[7] Wear appropriate personal protective equipment (PPE), including flame-retardant lab coat, safety goggles, and gloves.^[5]
- Rhodium Catalysts: Rhodium compounds can be toxic and should be handled with care.^[8] ^{[9][10]} Avoid inhalation of dust and skin contact.^[8]
- Hydrogen Gas: Hydrogen is a highly flammable gas. Ensure the hydrogenation is carried out in a well-ventilated area with appropriate high-pressure equipment.
- Trifluoroacetic Acid (TFA): TFA is a corrosive acid. Handle in a fume hood and wear appropriate PPE.

Characterization

The final product should be characterized by:

- NMR Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.
- Mass Spectrometry (MS): To determine the molecular weight.
- Chiral HPLC or GC: To determine the enantiomeric excess (ee).

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